

In-Depth Technical Guide to Metolcarb-d3: Chemical Properties and Synthesis

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Compound of Interest

Compound Name: Metolcarb-d3

Cat. No.: B12414777

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This technical guide provides a comprehensive overview of the chemical properties and a detailed synthesis protocol for **Metolcarb-d3**. This deuterated analog of the insecticide Metolcarb is a valuable tool in metabolic studies, pharmacokinetic research, and as an internal standard in analytical chemistry.

Core Chemical Properties

Metolcarb-d3, the deuterated form of Metolcarb, shares a similar chemical structure with the parent compound, with three deuterium atoms replacing three hydrogen atoms on the N-methyl group. This isotopic labeling provides a distinct mass signature for analytical purposes without significantly altering the compound's chemical behavior.

Quantitative Data Summary

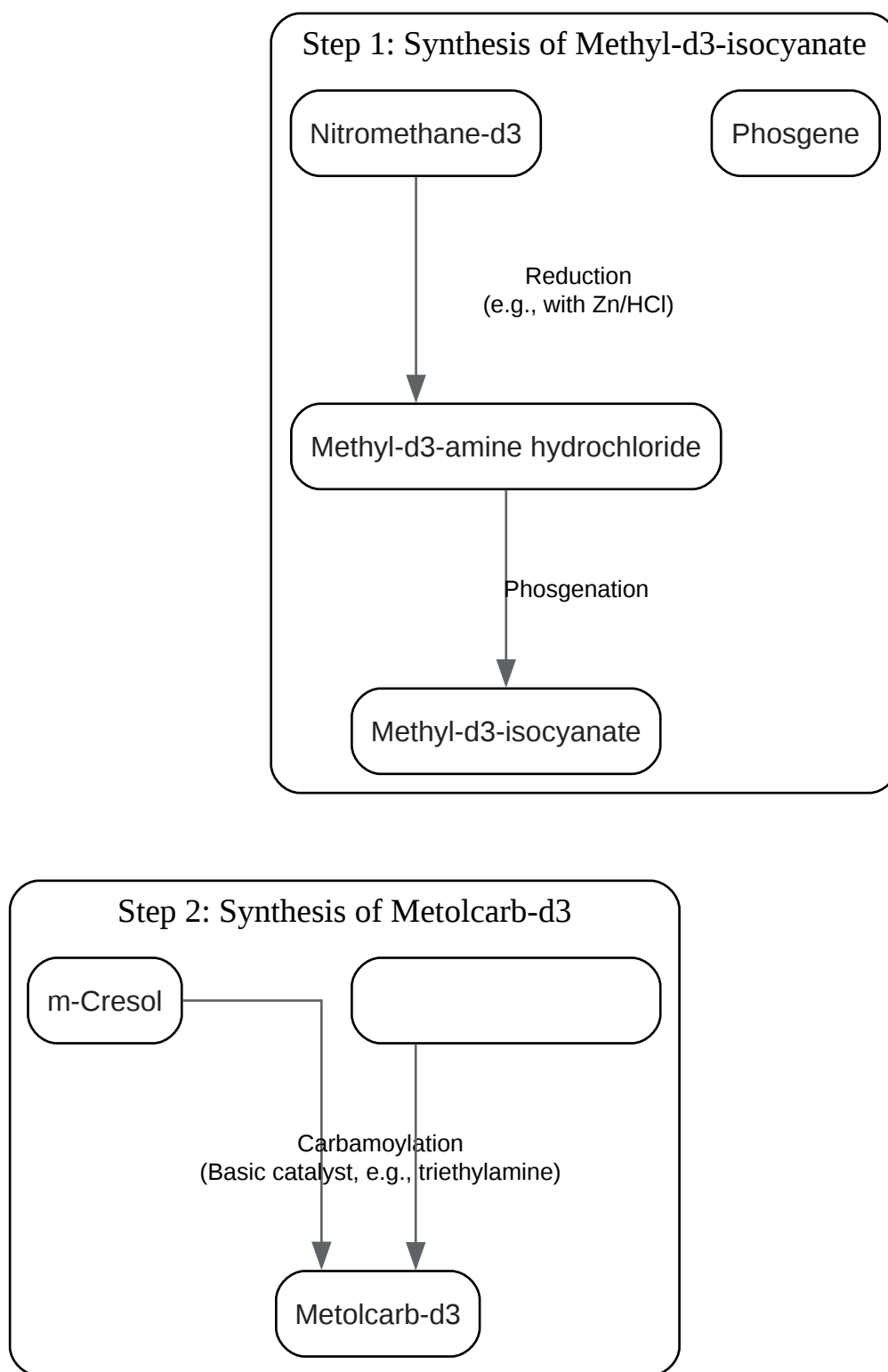
The following table summarizes the key chemical properties of **Metolcarb-d3** and its non-deuterated analog, Metolcarb, for comparative analysis.

Property	Metolcarb-d3	Metolcarb
Molecular Formula	C ₉ H ₈ D ₃ NO ₂ [1]	C ₉ H ₁₁ NO ₂ [2][3]
Molecular Weight	168.21 g/mol [1]	165.19 g/mol [2]
CAS Number	1777782-68-9	1129-41-5
Appearance	Colorless crystalline solid (expected)	Colorless crystalline solid
Melting Point	Not available	76-77 °C
Boiling Point	Not available	293.03 °C (rough estimate)
Solubility in Water	Not available	2600 mg/L at 30 °C
Solubility in Organic Solvents	Soluble in polar organic solvents (expected)	Soluble in acetone, ethanol, chloroform; slightly soluble in benzene, toluene
LogP	Not available	1.70

Synthesis of Metolcarb-d3

The synthesis of **Metolcarb-d3** can be achieved through a two-step process. The first step involves the synthesis of the key deuterated intermediate, methyl-d3-isocyanate. The second step is the reaction of this intermediate with m-cresol to yield the final product.

Experimental Workflow



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Caption: Synthesis workflow for **Metolcarb-d3**.

Experimental Protocols

Step 1: Synthesis of Methyl-d3-amine hydrochloride

A common precursor for deuterated methyl isocyanate is deuterated methylamine. A general method for the preparation of methyl-d3-amine hydrochloride involves the reduction of nitromethane-d3.

- Materials:
 - Nitromethane-d3
 - Zinc dust
 - Concentrated Hydrochloric Acid
 - Diethyl ether
 - Sodium hydroxide
- Procedure:
 - In a round-bottom flask equipped with a reflux condenser and a dropping funnel, a suspension of zinc dust in diethyl ether is prepared.
 - Nitromethane-d3 is added dropwise to the suspension while stirring.
 - Concentrated hydrochloric acid is then added slowly and cautiously to control the exothermic reaction.
 - After the addition is complete, the mixture is refluxed for a specified time to ensure complete reaction.
 - The reaction mixture is then cooled and made alkaline with a concentrated solution of sodium hydroxide.
 - The resulting methyl-d3-amine is distilled and collected in a solution of hydrochloric acid in ethanol to precipitate methyl-d3-amine hydrochloride.

- The precipitate is filtered, washed with cold ethanol, and dried under vacuum.

Step 2: Synthesis of **Metolcarb-d3** from m-Cresol and Methyl-d3-isocyanate

The synthesis of Metolcarb is typically achieved by the reaction of m-cresol with methyl isocyanate. For the deuterated analog, methyl-d3-isocyanate is used.

- Materials:

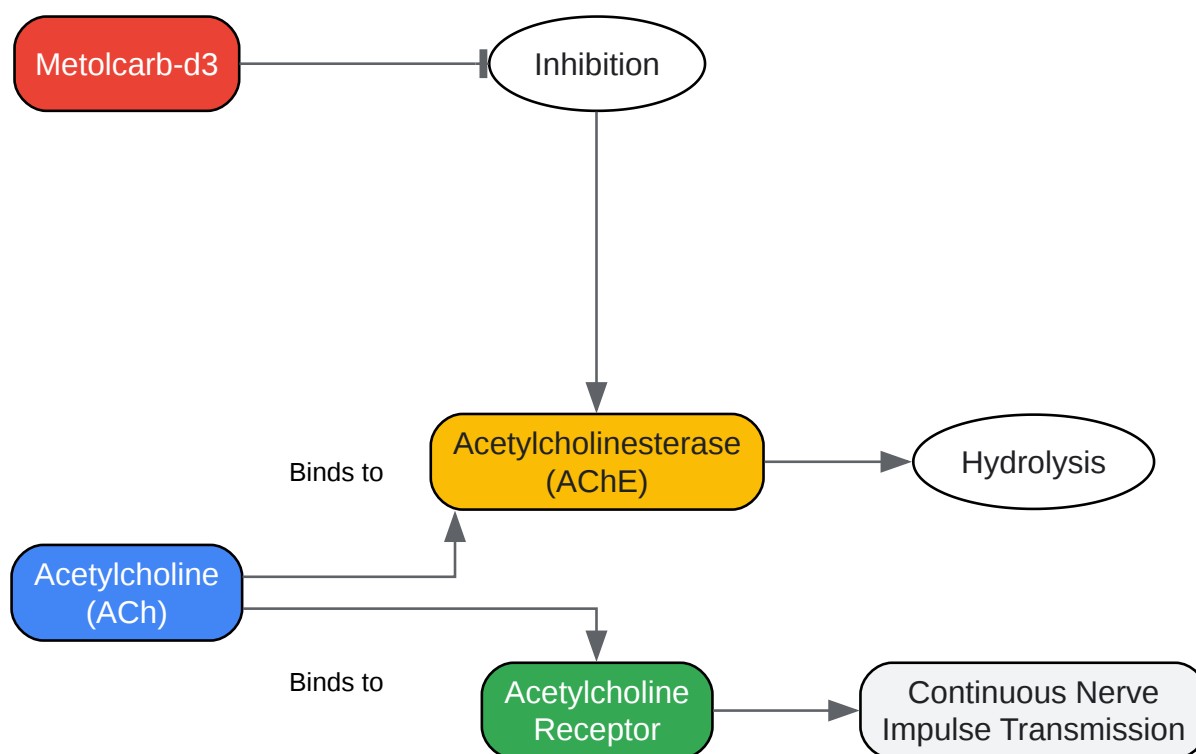
- m-Cresol
- Methyl-d3-isocyanate
- Triethylamine (catalyst)
- Anhydrous toluene (solvent)
- Hexane

- Procedure:

- In a dry, inert atmosphere (e.g., under nitrogen or argon), a solution of m-cresol and a catalytic amount of triethylamine in anhydrous toluene is prepared in a round-bottom flask.
- The solution is cooled in an ice bath.
- A solution of methyl-d3-isocyanate in anhydrous toluene is added dropwise to the cooled m-cresol solution with constant stirring.
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for several hours to ensure completion.
- The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Upon completion, the solvent is removed under reduced pressure.
- The crude product is then purified. A common method is recrystallization from a solvent mixture such as toluene/hexane to yield pure **Metolcarb-d3** crystals.

Signaling Pathway and Mechanism of Action

Metolcarb, and by extension **Metolcarb-d3**, acts as a cholinesterase inhibitor. Cholinesterases are enzymes that hydrolyze the neurotransmitter acetylcholine. Inhibition of these enzymes leads to an accumulation of acetylcholine at the synapses, resulting in overstimulation of the nervous system in insects.



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Caption: Mechanism of action of **Metolcarb-d3** as a cholinesterase inhibitor.

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References

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- 3. Methiocarb | C₁₁H₁₅NO₂S | CID 16248 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-Depth Technical Guide to Metolcarb-d3: Chemical Properties and Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12414777#metolcarb-d3-chemical-properties-and-synthesis]

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